

1,5-Diphenylcarbazone vs. 1,5-Diphenylcarbazide: An In-depth Technical Guide

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Compound of Interest

Compound Name: 1,5-Diphenylcarbazone

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,5-Diphenylcarbazone** (DPCO) and **1,5-Diphenylcarbazide** (DPC), two closely related organic compounds with significant applications in analytical chemistry. This document details their chemical properties, the redox relationship that connects them, and their primary uses, particularly in the spectrophotometric determination of heavy metals. Detailed experimental protocols and structured data are provided to assist researchers in their practical applications.

Core Chemical and Physical Properties

1,5-Diphenylcarbazide is a white crystalline solid, while its oxidation product, **1,5-Diphenylcarbazone**, is an orange crystalline solid.^{[1][2]} Both compounds are sparingly soluble in water but show good solubility in various organic solvents.^{[1][3]}

Data Presentation: A Comparative Analysis

The following table summarizes the key quantitative data for **1,5-Diphenylcarbazone** and 1,5-Diphenylcarbazide, facilitating a direct comparison of their fundamental properties.

Property	1,5-Diphenylcarbazone (DPCO)	1,5-Diphenylcarbazide (DPC)
Molecular Formula	$C_{13}H_{12}N_4O$ ^[1]	$C_{13}H_{14}N_4O$
Molecular Weight	240.26 g/mol ^[1]	242.28 g/mol
Appearance	Orange to red crystalline powder ^[1]	White to cream crystalline powder ^[4]
Melting Point	157 °C ^[1]	170-176 °C ^[4]
Solubility in Water	Poor ^[1]	Scarcely soluble ^[3]
Solubility in Organic Solvents	Soluble in ethanol, chloroform, benzene, and acetone. ^[1]	Readily soluble in acetone, hot ethanol, and acetic acid. ^{[3][5]}
pKa (Predicted)	Not readily available	9.98 ± 0.43 ^[4]
UV-Vis λ_{max} (in Ethanol)	~400 nm (weak) ^[6]	Not specified for the free compound
UV-Vis λ_{max} of Metal Complex	Forms a purple complex with Hg(II) ions. ^[1] Forms colored complexes with Cr(III) ions. ^[1]	Forms a reddish-purple complex with Cr(VI) (via oxidation to DPCO) with a λ_{max} around 540-545 nm. ^[7] ^[8]

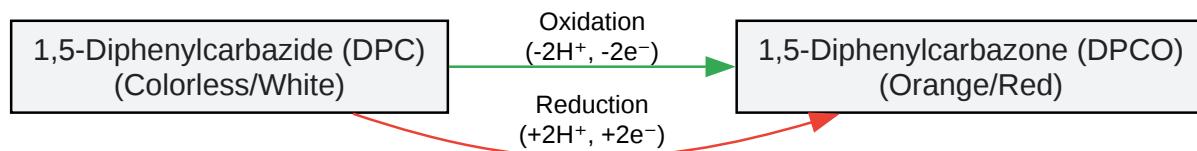
The Redox Relationship: From Carbazide to Carbazone

The critical functional difference between 1,5-Diphenylcarbazide and **1,5-Diphenylcarbazone** lies in their oxidation states. DPC can be readily oxidized to DPCO, a transformation that is central to its use as a chromogenic reagent.^[3] This oxidation can be initiated by exposure to light and air, or more controllably, by chemical oxidizing agents.^[3]

Reaction Pathway

The oxidation of 1,5-Diphenylcarbazide to **1,5-Diphenylcarbazone** involves the removal of two hydrogen atoms, leading to the formation of a conjugated system that is responsible for the

compound's color.



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Caption: Redox relationship between 1,5-Diphenylcarbazide and **1,5-Diphenylcarbazone**.

Applications in Analytical Chemistry

Both compounds are valuable reagents in analytical chemistry, primarily for the detection and quantification of metal ions.

1,5-Diphenylcarbazide: A Sensitive Chromogenic Reagent

The most prominent application of DPC is in the colorimetric determination of hexavalent chromium (Cr(VI)).^[9] In an acidic medium, DPC is oxidized by Cr(VI) to DPCO. The newly formed DPCO then chelates with the resulting trivalent chromium (Cr(III)) to form an intensely colored reddish-purple complex.^{[9][10]} The intensity of this color, measured spectrophotometrically, is directly proportional to the initial concentration of Cr(VI).^[9]

1,5-Diphenylcarbazone: An Indicator for Mercurimetry

1,5-Diphenylcarbazone is widely used as an indicator in mercurimetry, a type of titration used for the determination of chloride ions. In this method, a solution containing chloride ions is titrated with a standard solution of mercury(II) nitrate. After all the chloride has reacted to form undissociated mercury(II) chloride, the excess Hg(II) ions react with the DPCO indicator to form a distinct purple complex, signaling the endpoint of the titration.^[1]

Experimental Protocols

Protocol 1: Spectrophotometric Determination of Hexavalent Chromium using 1,5-Diphenylcarbazide

This protocol outlines the steps for the sensitive determination of Cr(VI) in aqueous samples.

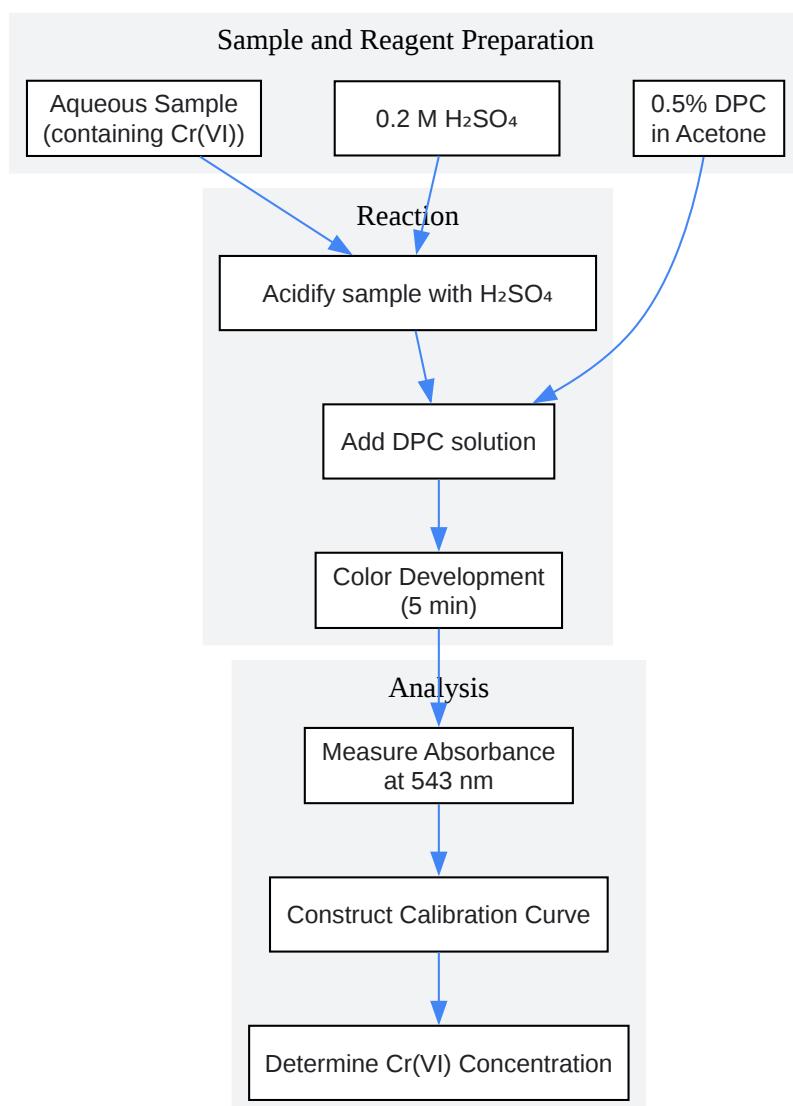
1. Reagents and Materials:

- 1,5-Diphenylcarbazide (DPC) Solution (0.5% w/v): Dissolve 0.5 g of DPC in 100 mL of acetone. Store in a dark bottle and prepare fresh as it can degrade.[11]
- Sulfuric Acid (H_2SO_4) Solution (0.2 M): Carefully add concentrated sulfuric acid to deionized water.[9]
- Chromium(VI) Standard Stock Solution (e.g., 1000 mg/L): Prepare from a certified standard.
- Working Standard Solutions: Prepare a series of dilutions from the stock solution to create a calibration curve.
- Spectrophotometer capable of measuring absorbance at 543 nm.[9]

2. Procedure:

- To a 2 mL aliquot of the sample (or standard), add 1 mL of 0.2 M sulfuric acid.[9]
- Add 1 mL of the 0.5% w/v DPC solution and mix thoroughly.[9]
- Allow the color to develop for 5 minutes. The solution will turn a reddish-purple color in the presence of Cr(VI).[9]
- Measure the absorbance of the solution at 543 nm, using a reagent blank as a reference.[9]
- Construct a calibration curve by plotting the absorbance of the standard solutions against their known concentrations.
- Determine the concentration of Cr(VI) in the sample by comparing its absorbance to the calibration curve.

Experimental Workflow:



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Caption: Workflow for the spectrophotometric determination of Cr(VI) using DPC.

Protocol 2: Synthesis of 1,5-Diphenylcarbazide from Phenylhydrazine and Urea

This protocol describes a common laboratory method for the synthesis of DPC.[\[12\]](#)

1. Reagents and Materials:

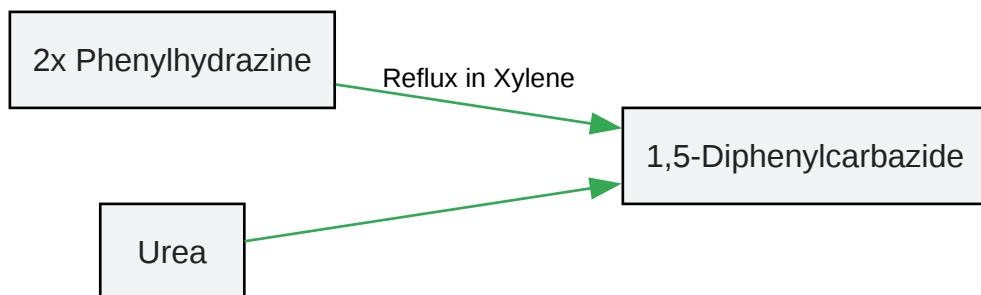
- Phenylhydrazine[\[12\]](#)

- Urea[12]
- Xylene[12]
- Ethanol and Acetic Acid (for recrystallization)
- Reflux apparatus
- Filtration equipment

2. Procedure:

- In a round-bottom flask equipped with a reflux condenser, combine phenylhydrazine and urea in xylene.[12]
- Heat the mixture to reflux for 32 hours.[12]
- Allow the reaction mixture to cool overnight, which should result in the precipitation of the crude product.[12]
- Collect the crude 1,5-Diphenylcarbazide by filtration.
- Purify the product by recrystallization from a suitable solvent system, such as a mixture of ethanol and a small amount of acetic acid.
- Dry the purified crystals.

Synthesis Pathway:



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Caption: Synthesis of 1,5-Diphenylcarbazide from phenylhydrazine and urea.

Conclusion

1,5-Diphenylcarbazide and **1,5-Diphenylcarbazone** are indispensable reagents in analytical chemistry. Their utility stems from the redox relationship between them and their ability to form intensely colored complexes with specific metal ions. Understanding their chemical properties and the detailed experimental protocols for their use is crucial for researchers in various scientific disciplines, including environmental monitoring, industrial quality control, and potentially in the development of novel sensing applications. This guide provides a foundational understanding to facilitate their effective application in a laboratory setting.

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